Application Note: High-Fidelity Synthesis of C-Terminal Aspartyl Peptide Alcohols

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Compound of Interest

Compound Name: *Boc-D-aspartinol 4-Benzyl Ester*

Cat. No.: *B8677555*

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Compound: **Boc-D-aspartinol 4-Benzyl Ester** (Boc-D-Asp(OBzl)-ol) CAS: 182748-72-7
Primary Application: Synthesis of C-terminal peptide alcohols and protease inhibitor pharmacophores via Boc-SPPS chemistry.

Executive Summary & Strategic Rationale

Boc-D-aspartinol 4-Benzyl Ester represents a specialized "terminator" unit in peptide synthesis. Unlike standard amino acids, it possesses a C-terminal primary alcohol rather than a carboxylic acid. This structural difference renders standard esterification loading protocols (e.g., Merrifield/Cesium salt) impossible.

To utilize this building block effectively in Boc/Benzyl (Boc/Bzl) SPPS, researchers must employ a Linker-Based Anchoring Strategy. The alcohol functionality is converted into a hemisuccinate, which acts as a "pseudo-acid" handle, allowing attachment to standard amine-functionalized resins (MBHA or Aminomethyl polystyrene).

Key Advantages of this Strategy:

- Robustness: The succinate linkage is stable against the repetitive TFA acidolysis used for Boc removal.

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- Orthogonality: The Benzyl (OBzl) side-chain protection is stable to TFA but removed during final global deprotection/cleavage.
- Versatility: Allows for the generation of C-terminal alcohols (peptidols) which can be further oxidized to aldehydes (potent protease inhibitors).

Critical Mechanistic Pathway

The synthesis relies on the Hemisuccinate Anchor Method. The logic follows a linear transformation:

- Functionalization: Convert the inert alcohol to a reactive carboxylic acid (hemisuccinate).
- Anchoring: Couple the hemisuccinate to the solid support.[1]
- Elongation: Proceed with standard Boc-SPPS cycles.
- Release: Nucleophilic or hydrolytic cleavage releases the C-terminal alcohol.

Pathway Diagram (DOT Visualization)



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Caption: Workflow for anchoring Boc-D-aspartinol(OBzl) to solid support via hemisuccinate linker.

Detailed Experimental Protocols

Phase 1: Preparation of Hemisuccinate Derivative

Objective: To introduce a carboxylic acid handle onto the amino alcohol.

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Reagents:

- **Boc-D-aspartinol 4-Benzyl Ester** (1.0 eq)
- Succinic Anhydride (1.5 eq)
- DMAP (4-Dimethylaminopyridine) (0.1 eq)
- Pyridine (Solvent/Base)

Protocol:

- Dissolve **Boc-D-aspartinol 4-Benzyl Ester** (10 mmol) in anhydrous Pyridine (30 mL).
- Add Succinic Anhydride (15 mmol) and DMAP (1 mmol).
- Stir the reaction mixture at room temperature (RT) for 16–24 hours under nitrogen.
- Monitoring: Check reaction progress via TLC (CHCl3:MeOH 9:1). The starting material spot should disappear.
- Work-up:
  - Concentrate the pyridine under reduced pressure.
  - Dissolve residue in Ethyl Acetate (100 mL).
  - Wash with 10% Citric Acid (3x) to remove pyridine and unreacted anhydride.
  - Wash with Brine (2x), dry over MgSO4, and concentrate.
- Purification: Recrystallize from Ether/Hexane or use flash chromatography if necessary.
  - Target Product:Boc-D-Asp(OBzl)-ol-succinate (Free carboxylic acid).

Phase 2: Resin Loading (Anchoring)

Objective: Attach the hemisuccinate to the solid support (MBHA or Aminomethyl Resin).

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Reagents:

- MBHA Resin (Substitution ~0.5–0.8 mmol/g)[2]
- Boc-D-Asp(OBzl)-ol-succinate (3.0 eq relative to resin)
- DIC (Diisopropylcarbodiimide) (3.0 eq)
- HOBt (Hydroxybenzotriazole) (3.0 eq)
- DMF (Dimethylformamide)[3]

Protocol:

- Swell Resin: Place MBHA resin (1 g) in a reaction vessel. Swell in DCM (30 min), then wash with DMF (3x).
- Activation: In a separate vial, dissolve the Hemisuccinate derivative and HOBt in minimal DMF. Add DIC. Stir for 5 minutes to activate.
- Coupling: Add the activated mixture to the resin. Shake at RT for 4–12 hours.
- Kaiser Test: Perform a Kaiser test. The beads should be colorless (negative), indicating successful capping of resin amines. If slightly blue, recouple.[3]
- Capping: Cap unreacted amines with Acetic Anhydride/Pyridine (1:1 in DCM) for 30 minutes.
- Wash: Wash resin with DMF (3x), DCM (3x), and MeOH (2x). Dry in vacuo if storing.[2][4][5]

Phase 3: Boc-SPPS Elongation

Objective: Build the peptide chain.

Cycle Parameters (Standard Boc/Bzl):

- Deprotection: 50% TFA in DCM (2 min pre-wash + 20 min reaction).
- Wash: DCM (3x), 5% DIEA/DCM (Neutralization, 2x 2 min), DCM (3x).

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- Coupling: Boc-Amino Acid (3 eq) + HBTU (2.9 eq) + DIEA (6 eq) in DMF. Reaction time: 1 hour.
- Monitoring: Ninhydrin (Kaiser) test after every coupling.

Specific Precaution for Aspartyl Residues:

- Aspartimide Formation: The OBzl side chain is prone to cyclization (Aspartimide) upon exposure to base (DIEA) during neutralization.
- Mitigation: Use HOCt instead of HOBt if available, or minimize exposure to DIEA. Alternatively, use Cyclohexyl (OcHex) protection for internal Asp residues if possible, though the starting material here is OBzl.

Phase 4: Cleavage and Isolation

Objective: Release the peptide alcohol and remove side-chain protection.

Strategy: Since the linker is a succinate ester, standard HF cleavage (which cleaves Benzyl esters) will remove the side chain protection (OBzl -> OH) but may not cleanly cleave the succinate-alcohol ester bond. A Saponification or Nucleophilic Displacement is often required to release the alcohol.

Method A: Global Deprotection (Yields Free Peptide Alcohol)

- High HF Cleavage: Treat resin with anhydrous HF/p-cresol (90:10) at 0°C for 1 hour.
  - Result: This removes the Boc group (if N-term), the OBzl side chain, and other Bzl-based protectors. The peptide remains attached to the resin via the succinate ester (often stable to HF).
- Extraction: Wash resin with Ether to remove scavengers. Extract the resin-bound peptide (if not cleaved) or wash resin.[6][7]
- Base Hydrolysis (Release): Treat the HF-cleaved resin (now containing deprotected peptide attached via succinate) with 0.1M NaOH or LiOH in THF/Water (1:1) for 30–60 minutes.
  - Note: This hydrolyzes the succinate-alcohol ester, releasing the Peptide Alcohol.

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- Neutralization: Immediately neutralize with dilute HCl or Acetic Acid.
- Purification: Lyophilize and purify via RP-HPLC.

Technical Data Summary

Parameter	Specification / Condition
Resin Choice	MBHA (4-Methylbenzhydrylamine) or Aminomethyl Polystyrene
Linker	Succinic Anhydride (forms Hemisuccinate)
Loading Efficiency	Typically 0.4 – 0.6 mmol/g
Deprotection Reagent	50% TFA in DCM
Side Chain (OBzl)	Stable to TFA; Cleaved by HF or strong base
Aspartimide Risk	Moderate (Minimize base contact time)
Final Product	C-Terminal Peptide Alcohol (Peptidol)

Troubleshooting & Optimization

Issue: Low Loading Efficiency

- Cause: Steric hindrance of the secondary structure or wet reagents.
- Solution: Double couple the hemisuccinate (use 5 eq). Ensure the hemisuccinate is fully dry and free of residual pyridine. Use a catalytic amount of DMAP during loading (carefully, to avoid racemization).

Issue: Aspartimide Formation (Beta-shift)

- Symptom: Mass spectrum shows [M-18] peak.
- Cause: Attack of the backbone amide nitrogen on the beta-benzyl ester side chain.
- Solution: Add 0.5M HOBt to the TFA deprotection solution. This suppresses the ring closure. Keep neutralization steps (DIEA) short (<2 min).

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Issue: Incomplete Cleavage of Linker

- Symptom: Low yield of peptide alcohol; peptide remains on resin.
- Solution: If NaOH hydrolysis is too harsh (potential for racemization), use Transesterification with MeOH/Et3N followed by mild hydrolysis, or use LiBH4 (Lithium Borohydride) reduction if the peptide sequence allows (no other reducible groups).

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